

Safe Handling and Personal Protective Equipment (PPE) for Angeloylisogomisin H

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Compound of Interest

Compound Name: Angeloylisogomisin O

Cat. No.: B605508

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When handling Angeloylisogomisin H, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

PPE Category	Recommended Equipment
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).
A lab coat or other protective clothing to prevent skin contact.	
Respiratory Protection	Not required under normal conditions of use.

First Aid Measures

In the event of exposure to Angeloylisogomisin H, follow these first aid procedures:

Exposure Route	First Aid Procedure
Inhalation	Move the affected person to fresh air. If breathing is difficult, seek medical attention.
Skin Contact	Remove contaminated clothing and wash the affected area with plenty of soap and water.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and seek immediate medical attention.

Handling and Storage

Proper handling and storage are essential for maintaining the stability and integrity of Angeloylisogomisin H.

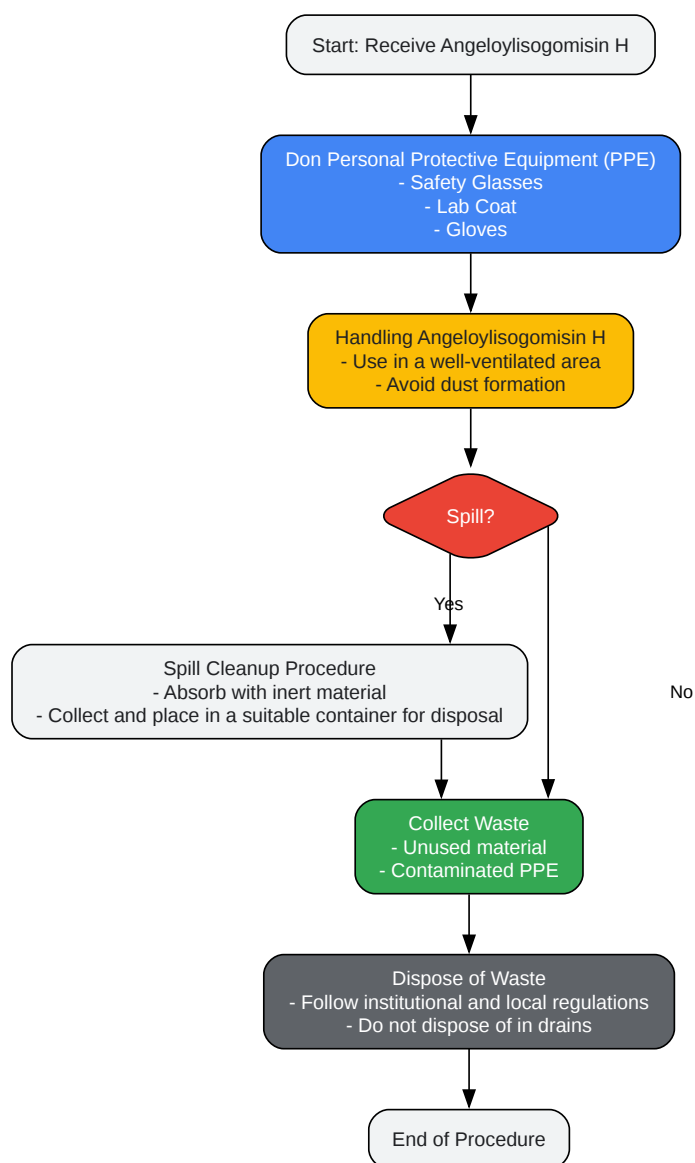
Condition	Recommendation
Handling	Avoid creating dust. Ensure adequate ventilation. Avoid contact with skin, eyes, and clothing.
Storage	Store in a tightly closed container in a dry and well-ventilated place. Recommended storage temperature is 2-8°C.

Disposal Considerations

Dispose of Angeloylisogomisin H and its container in accordance with local, regional, and national regulations. Do not allow the product to enter drains.

Experimental Workflow for Safe Handling and Disposal

The following diagram outlines the standard operating procedure for the safe handling and disposal of Angeloylisogomisin H in a laboratory setting.



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Caption: Workflow for Safe Handling and Disposal of Angeloylisogomisin H.

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